

N-(5-Methyl-2-thienyl)benzamide: Structural Characterization and Synthetic Methodology

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Compound of Interest

Compound Name: *N*-(5-Methyl-2-thienyl)benzamide

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Abstract **N-(5-Methyl-2-thienyl)benzamide** (CAS: 309736-18-3) is a heterocyclic amide derivative of significant interest in medicinal chemistry, particularly as a bioisostere of *N*-phenylbenzamides. This technical guide provides a comprehensive analysis of its physicochemical properties, synthetic pathways, and structural characterization. Special emphasis is placed on the handling of the relatively unstable precursor, 2-amino-5-methylthiophene, and the strategic application of this scaffold in kinase inhibitor design and agrochemical development.

Molecular Identity and Physicochemical Profile[1]

The molecule features a benzamide core where the nitrogen atom is substituted with a 5-methylthiophene-2-yl group. This substitution alters the electronic and steric profile compared to the phenyl analog, often improving metabolic stability or potency in biological targets.

Table 1: Core Chemical Data

Property	Data
Chemical Name	N-(5-Methyl-2-thienyl)benzamide
CAS Registry Number	309736-18-3
Molecular Formula	C ₁₂ H ₁₁ NOS
Molecular Weight	217.29 g/mol
Exact Mass	217.0561
SMILES	<chem>CC1=CC(NC(=O)C2=CC=CC=C2)=SC1</chem>
InChI Key	Predicted: Structure-dependent
Appearance	Off-white to pale yellow solid (Typical)
LogP (Predicted)	~3.1 (Lipophilic)
H-Bond Donors/Acceptors	1 / 2

Synthetic Methodology

Synthesizing **N-(5-Methyl-2-thienyl)benzamide** requires careful consideration of the 2-aminothiophene intermediate. Unlike aniline, 2-aminothiophenes are electron-rich and prone to oxidative degradation or dimerization as free bases.

Method A: Direct Acylation (Schotten-Baumann Conditions)

This method is viable if the amine is generated in situ from a stable salt (e.g., hydrochloride) or used immediately after reduction/rearrangement.

Protocol:

- Preparation of Amine Salt: Isolate 2-amino-5-methylthiophene as the hexachlorostannate or hydrochloride salt to ensure stability.
- Acylation:

- Suspend the amine salt (1.0 eq) in anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF).
- Cool to 0°C under Nitrogen atmosphere.^[1]
- Add Triethylamine (Et₃N) or Pyridine (2.5 eq) dropwise to liberate the free amine and scavenge HCl.
- Add Benzoyl Chloride (1.1 eq) dropwise over 15 minutes.
- Workup:
 - Stir at room temperature for 4–12 hours.
 - Quench with saturated NaHCO₃.
 - Extract with EtOAc, wash with brine, and dry over Na₂SO₄.
 - Purify via recrystallization (EtOH/Water) or silica flash chromatography (Hexane/EtOAc).

Method B: Curtius Rearrangement (Alternative Route)

If the 2-aminothiophene is too unstable, a "masked" amine approach via the carboxylic acid is preferred.

Workflow:

- Start with 5-methylthiophene-2-carboxylic acid.
- Convert to acyl azide using Diphenylphosphoryl azide (DPPA).
- Heat to induce rearrangement to the isocyanate.
- Trap the isocyanate with Phenylmagnesium bromide (less common) or hydrolyze to amine in situ in the presence of benzoyl chloride.

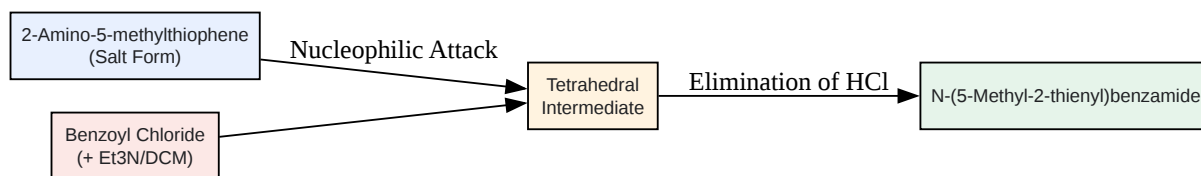


Figure 1: Direct Acylation Pathway via Schotten-Baumann Conditions

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Figure 1: Direct Acylation Pathway via Schotten-Baumann Conditions.

Structural Characterization

Accurate identification relies on Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). The thiophene ring introduces distinct splitting patterns compared to phenyl rings.

Predicted ^1H NMR Data (DMSO- d_6 , 400 MHz)

Shift (δ ppm)	Multiplicity	Integration	Assignment
11.20	Singlet (br)	1H	Amide NH (Deshielded by carbonyl)
7.90 – 7.95	Doublet	2H	Benzoyl Ortho protons
7.50 – 7.60	Multiplet	3H	Benzoyl Meta/Para protons
6.60	Doublet	1H	Thiophene C3-H (Adjacent to N)
6.45	Doublet/Multiplet	1H	Thiophene C4-H (Adjacent to Methyl)
2.38	Singlet	3H	Methyl group (C5-CH ₃)

Key Diagnostic Feature: Look for the distinct methyl singlet at ~2.4 ppm and the thiophene AB system (or two doublets) in the 6.4–6.7 ppm region, which is significantly upfield from the

benzoyl aromatics.

Mass Spectrometry (ESI+)[3]

- $[M+H]^+$ Peak: 218.06 m/z
- Fragmentation:
 - Loss of Benzoyl group ($C_7H_5O^+$) -> Peak at 105 m/z.
 - Thiophene amine fragment -> Peak at ~112 m/z.

Biological & Medicinal Applications[2][4][5][6][7][8][9]

The N-(thienyl)benzamide scaffold is a classic example of bioisosterism in drug design. Replacing a benzene ring with a thiophene ring can modulate:

- Lipophilicity (LogP): Thiophene is generally more lipophilic than benzene, potentially improving membrane permeability.
- Metabolic Stability: The sulfur atom can alter the site of metabolic oxidation (P450 metabolism).
- Electronic Effects: Thiophene is electron-rich (π -excessive), which can strengthen cation- π interactions in a receptor binding pocket.

Research Areas

- Kinase Inhibition: Analogs of this structure (e.g., with substituents on the benzoyl ring) have been investigated as inhibitors of BRAF V600E and other kinases involved in oncology.[2]
- Agrochemicals: Used as intermediates for fungicides (e.g., Penthiopyrad analogs), where the amide bond provides stability and the thiophene enhances potency against fungal succinate dehydrogenase (SDH).

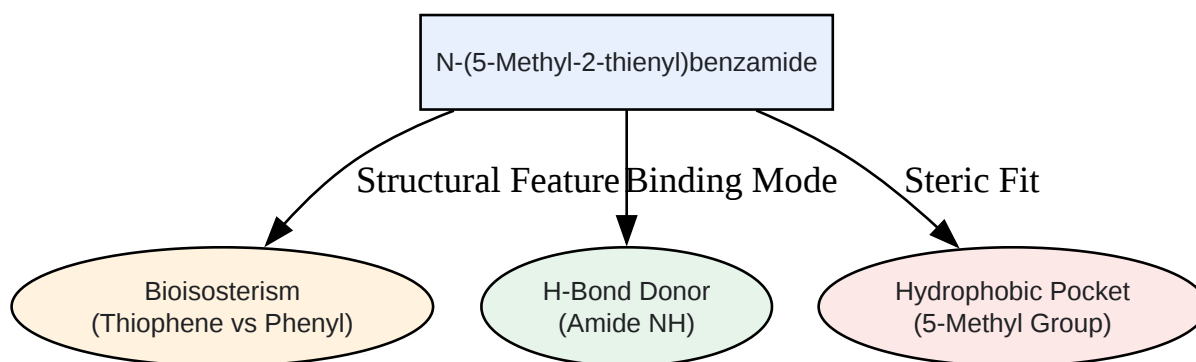


Figure 2: Pharmacophore Analysis and Binding Interactions

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Figure 2: Pharmacophore Analysis and Binding Interactions.

Safety and Handling

- Hazard Classification: Irritant (Skin/Eye/Respiratory).
- Precursor Warning: 2-Amino-5-methylthiophene is unstable and potentially toxic. Always handle in a fume hood. If the free base turns dark/black, it has likely oxidized; repurify or use the salt form.
- Storage: Store the final amide product in a cool, dry place. It is generally stable at room temperature, unlike its amine precursor.

References

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